

Proper Disposal of TAS4464: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	TAS4464
CAS No.:	1848959-10-3
Cat. No.:	B15615864

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides a comprehensive, step-by-step guide for the safe disposal of **TAS4464**, a potent and selective inhibitor of the NEDD8-activating enzyme (NAE). In the absence of a specific Safety Data Sheet (SDS) for **TAS4464**, these procedures are based on best practices for the disposal of hazardous research-grade chemical waste.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to handle **TAS4464** with appropriate personal protective equipment (PPE). This includes, but is not limited to:

- **Gloves:** Chemically resistant gloves are mandatory.
- **Eye Protection:** Safety glasses with side shields or goggles.
- **Lab Coat:** A standard laboratory coat to protect from spills.

- Respiratory Protection: If there is a risk of generating dust or aerosols, a properly fitted respirator should be used.

All handling of **TAS4464**, especially during weighing and solution preparation, should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

Step-by-Step Disposal Procedures

The disposal of **TAS4464** and any materials contaminated with it must be managed as hazardous chemical waste. Under no circumstances should **TAS4464** or its solutions be disposed of down the drain or in regular trash.

- Waste Segregation and Collection:
 - Solid Waste: Collect unused or expired **TAS4464** powder in its original container or a clearly labeled, sealed, and chemically compatible container. Any materials such as weigh boats, contaminated gloves, and pipette tips that have come into direct contact with solid **TAS4464** should be collected in a designated, puncture-resistant container lined with a heavy-duty plastic bag.
 - Liquid Waste: Solutions containing **TAS4464** must be collected in a designated, leak-proof, and chemically resistant waste container with a secure screw-on cap. The container must be compatible with the solvent used to dissolve the **TAS4464**.
 - Contaminated Labware: Reusable glassware and equipment that have come into contact with **TAS4464** should be decontaminated. The initial rinsate from cleaning this labware must be collected as hazardous liquid waste. Subsequent rinses with a suitable solvent should also be collected.
- Waste Container Labeling:
 - All waste containers must be clearly and accurately labeled. The label should include:
 - The words "Hazardous Waste."
 - The full chemical name: "**TAS4464**."
 - The approximate concentration and volume of the waste.

- The solvent(s) used in the liquid waste.
- The date the waste was first added to the container.
- The name and contact information of the generating researcher or lab.
- Avoid using chemical formulas or abbreviations.
- Waste Storage:
 - Store all **TAS4464** waste containers in a designated and secure satellite accumulation area within the laboratory.
 - This area should be well-ventilated and away from general laboratory traffic.
 - Ensure that the waste is stored separately from incompatible chemicals to prevent any adverse reactions.
- Disposal of Empty Containers:
 - The original container of **TAS4464**, once emptied, must also be treated as hazardous waste.
 - The container should be triple-rinsed with a suitable solvent. The rinsate from all three rinses must be collected and disposed of as hazardous liquid waste.
 - After triple-rinsing and allowing the container to air dry in a fume hood, deface or remove the original label. The container can then be disposed of according to your institution's guidelines for clean glass or plastic.
- Arranging for Final Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
 - Follow all institutional procedures for waste manifest and pickup.

Quantitative Data Summary

While specific quantitative data for **TAS4464** disposal is not available, the following table summarizes key handling and storage information based on available product information.^{[1][2]}
^[3]

Parameter	Value	Source
Chemical Formula	C ₂₁ H ₂₃ FN ₆ O ₆ S	[3]
Molecular Weight	506.51 g/mol	[3]
Storage (Short Term)	0 - 4 °C (days to weeks)	[3]
Storage (Long Term)	-20 °C (months to years)	[3]
Solubility in DMSO	100 mg/mL (197.42 mM)	[1]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **TAS4464**.



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